

# Essential Safety and Operational Guidance for Handling 2-Cyclohexen-1-ol

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## Compound of Interest

Compound Name: 2-Cyclohexen-1-OL

Cat. No.: B1581600

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This document provides immediate, essential safety and logistical information for the handling of **2-Cyclohexen-1-ol** (CAS No. 822-67-3), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. The following guidance is designed to ensure the safe handling of this chemical in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Cyclohexen-1-ol** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	[1]
Molecular Weight	98.14 g/mol	[2]
Appearance	Colorless, clear liquid	[2][3]
Boiling Point	164 - 168 °C (327.2 - 334.4 °F) at 760 mmHg	[3]
Flash Point	58 °C (136.4 °F)	[3]
Solubility	57 g/L (at 25°C)	[1]

## Occupational Exposure Limits

There are no established occupational exposure limits (e.g., PEL, TLV) for **2-Cyclohexen-1-ol** from major regulatory bodies such as OSHA, NIOSH, or ACGIH.<sup>[3][4]</sup> Therefore, it is crucial to handle this chemical with a high degree of caution and to use engineering controls and personal protective equipment to minimize any potential exposure.

For informational purposes, the related compound Cyclohexene (CAS No. 110-83-8) has the following exposure limits. However, these are not directly applicable to **2-Cyclohexen-1-ol** and should only be used as a conservative reference point for assessing potential hazards.

Organization	Exposure Limit (Time-Weighted Average)
OSHA PEL	300 ppm (8-hour)
NIOSH REL	300 ppm (10-hour)
ACGIH TLV	300 ppm (8-hour)

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2-Cyclohexen-1-ol**.

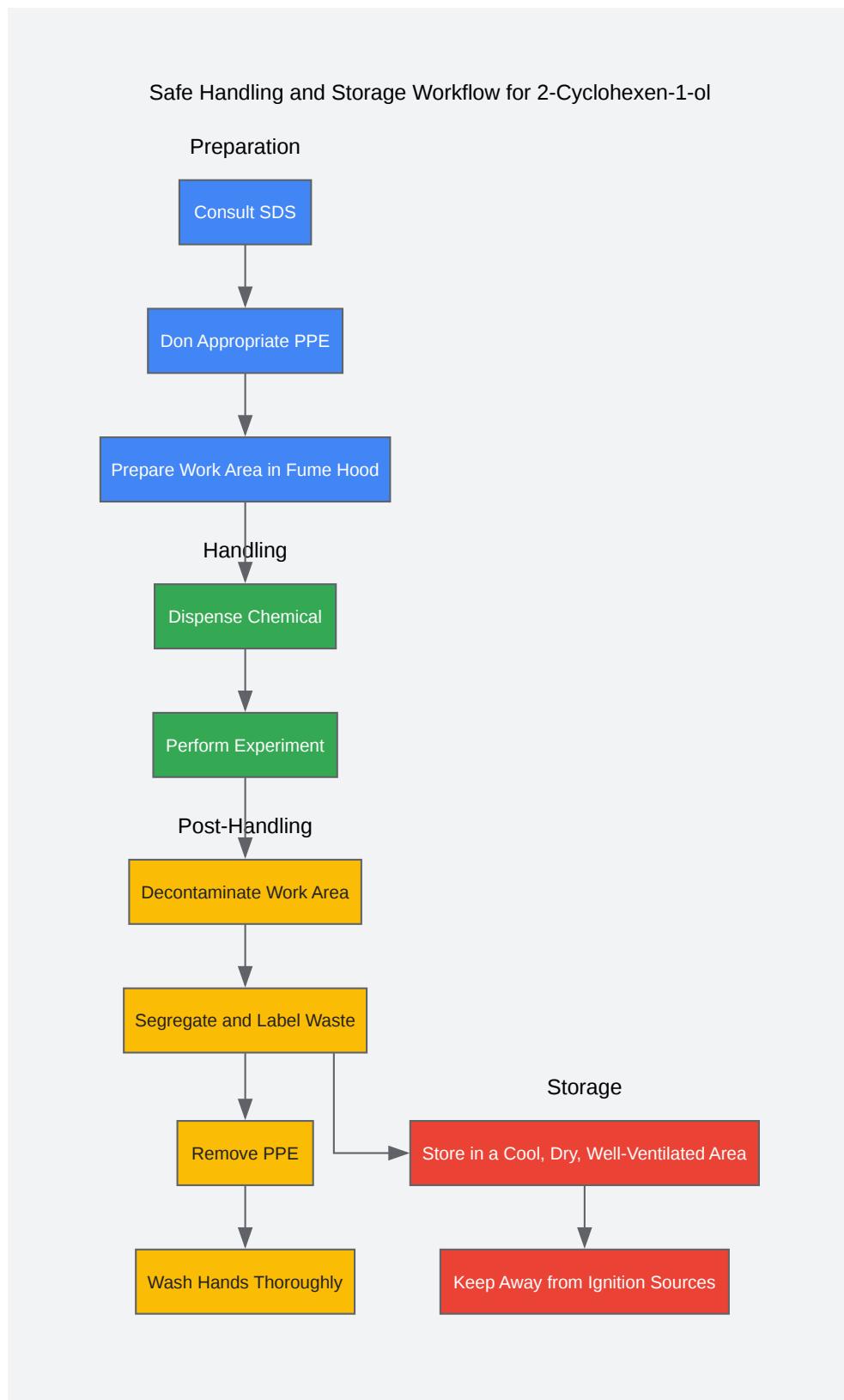
Exposure Route	Required PPE	Rationale & Specifications
Dermal (Skin) Contact	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them immediately if contamination occurs. <sup>[5]</sup>
Lab Coat	A fully buttoned, long-sleeved, flame-retardant lab coat is required to protect against splashes and spills.	Given the absence of specific breakthrough time data for 2-Cyclohexen-1-ol, it is advisable to consult the glove manufacturer's chemical resistance guide.
Full Coverage	Wear long pants and closed-toe shoes to ensure no skin is exposed.	
Ocular (Eye) Contact	Safety Goggles or Glasses	ANSI Z87.1-compliant chemical splash goggles or safety glasses are mandatory to protect against splashes.
Face Shield	A face shield worn over safety goggles is recommended when there is a significant risk of splashing.	
Inhalation	Fume Hood	All handling of 2-Cyclohexen-1-ol should be conducted in a certified chemical fume hood to minimize inhalation of vapors.
Respiratory Protection	If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-	

approved respirator with  
organic vapor cartridges may  
be necessary.[\[5\]](#)

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## Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2-Cyclohexen-1-ol**.



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Caption: This diagram outlines the key steps for the safe handling and storage of **2-Cyclohexen-1-ol**, from preparation to post-handling procedures.

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation:

- Review the Safety Data Sheet (SDS): Before handling **2-Cyclohexen-1-ol**, thoroughly review the SDS.
- Don PPE: Put on all required personal protective equipment as detailed in the PPE table above.
- Prepare the Work Area: Ensure the chemical fume hood is functioning correctly. Cover the work surface with an absorbent, disposable liner.

### 2. Handling:

- Dispensing: When dispensing the chemical, do so slowly and carefully to avoid splashing.
- Perform the Experiment: Carry out all experimental procedures within the fume hood.

### 3. Post-Handling and Decontamination:

- Decontaminate: Wipe down the work surface and any equipment used with an appropriate solvent.
- Waste Segregation: Collect all contaminated materials, including disposable gloves and liners, in a designated hazardous waste container.

### 4. Personal Decontamination:

- Remove PPE: Remove your PPE in the correct order to avoid cross-contamination.
- Wash Hands: Wash your hands thoroughly with soap and water after removing your gloves.

## Disposal Plan

All waste generated from handling **2-Cyclohexen-1-ol** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials, including used PPE, weigh paper, and absorbent liners, in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or rinseates should be collected in a sealed, properly labeled hazardous waste container. Do not pour **2-Cyclohexen-1-ol** down the drain.[\[4\]](#)
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[6\]](#)

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